

Documented GC-MS Method for Biperiden in Plasma

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Compound Focus: Biperiden Lactate

CAS No.: 7085-45-2

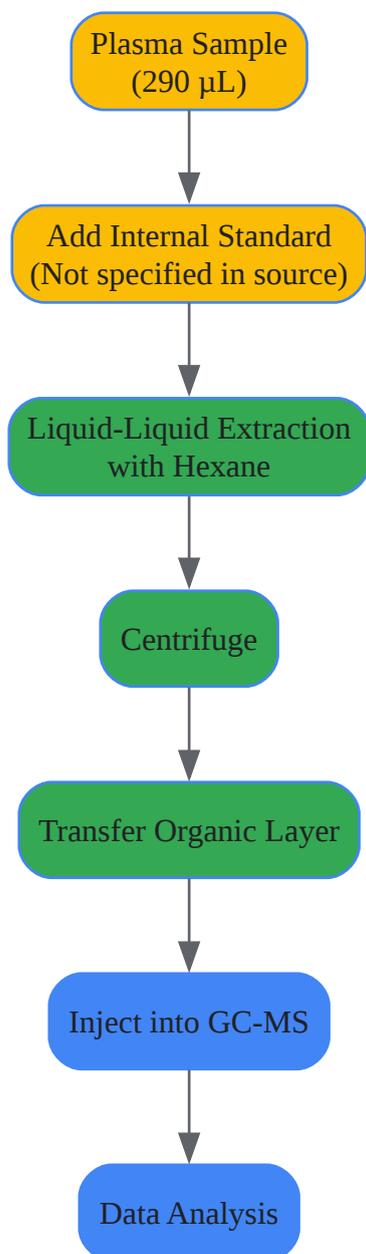
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The table below summarizes the key parameters from a published GC-MS method for determining biperiden in plasma. Note that this method uses **plasma** and does not specify the salt form (lactate or hydrochloride) [1].

Parameter	Details
Sample Volume	290 μ L of plasma [1]
Extraction	Simple hexane extraction/clean-up [1]
Linear Range	1.9 - 250 ng/mL [1]
Correlation Coefficients	0.9984 - 0.9999 [1]
Between-Day Precision (% CV)	2.86 - 5.17% [1]
Within-Day Precision (% CV)	0.95 - 5.55% [1]
Accuracy (% Error)	Between-day: -2.16 to 5.83%; Within-day: -3.37 to 2.45% [1]

The following diagram illustrates the general workflow of this method:



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Experimental Protocol Summary

Here is a detailed methodology based on the published procedure [1]:

- **Sample Preparation:** Thaw frozen plasma samples at 4°C.
- **Internal Standard:** Add an appropriate internal standard (IS). The original study used myristic-d27 acid for a different analysis, so you should select a structurally analogous stable-isotope labeled

biperiden analog as the IS for optimal accuracy [2] [3].

- **Extraction:**

- Add 290 µL of plasma to a extraction tube.
- Add the Internal Standard solution.
- Add hexane (volume not specified in the source) and vortex mix for extraction.
- Centrifuge the mixture to separate phases.
- Transfer the organic (hexane) layer to a new vial.

- **GC-MS Analysis:**

- Inject the extracted sample into the GC-MS system.
- Use a standard non-polar or mid-polar capillary GC column (e.g., HP-5MS or equivalent).
- The source provides no specifics on the temperature program, inlet temperature, or carrier gas flow rate. These parameters must be optimized in the lab.

- **Detection:**

- Utilize Electron Ionization (EI) mode.
- Operate in Selected Ion Monitoring (SIM) mode for high sensitivity in quantitative analysis. Identify characteristic fragment ions for biperiden and the IS to define the SIM method.

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References

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